

Technical Support Center: 2-Bromo-5-chloro-4-iodopyridine Functionalization

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Compound of Interest

Compound Name: 2-Bromo-5-chloro-4-iodopyridine

Cat. No.: B1527703

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Introduction

Welcome to the technical support center for the functionalization of **2-bromo-5-chloro-4-iodopyridine**. This versatile, tri-halogenated pyridine building block is a powerful tool in medicinal chemistry and materials science, offering a platform for sequential, site-selective diversification. However, harnessing its full potential requires a nuanced understanding of its reactivity and careful optimization of reaction conditions.

This guide is designed for researchers, chemists, and drug development professionals. It provides in-depth, experience-driven answers to common challenges and offers systematic troubleshooting strategies to improve yields, ensure selectivity, and overcome common experimental hurdles.

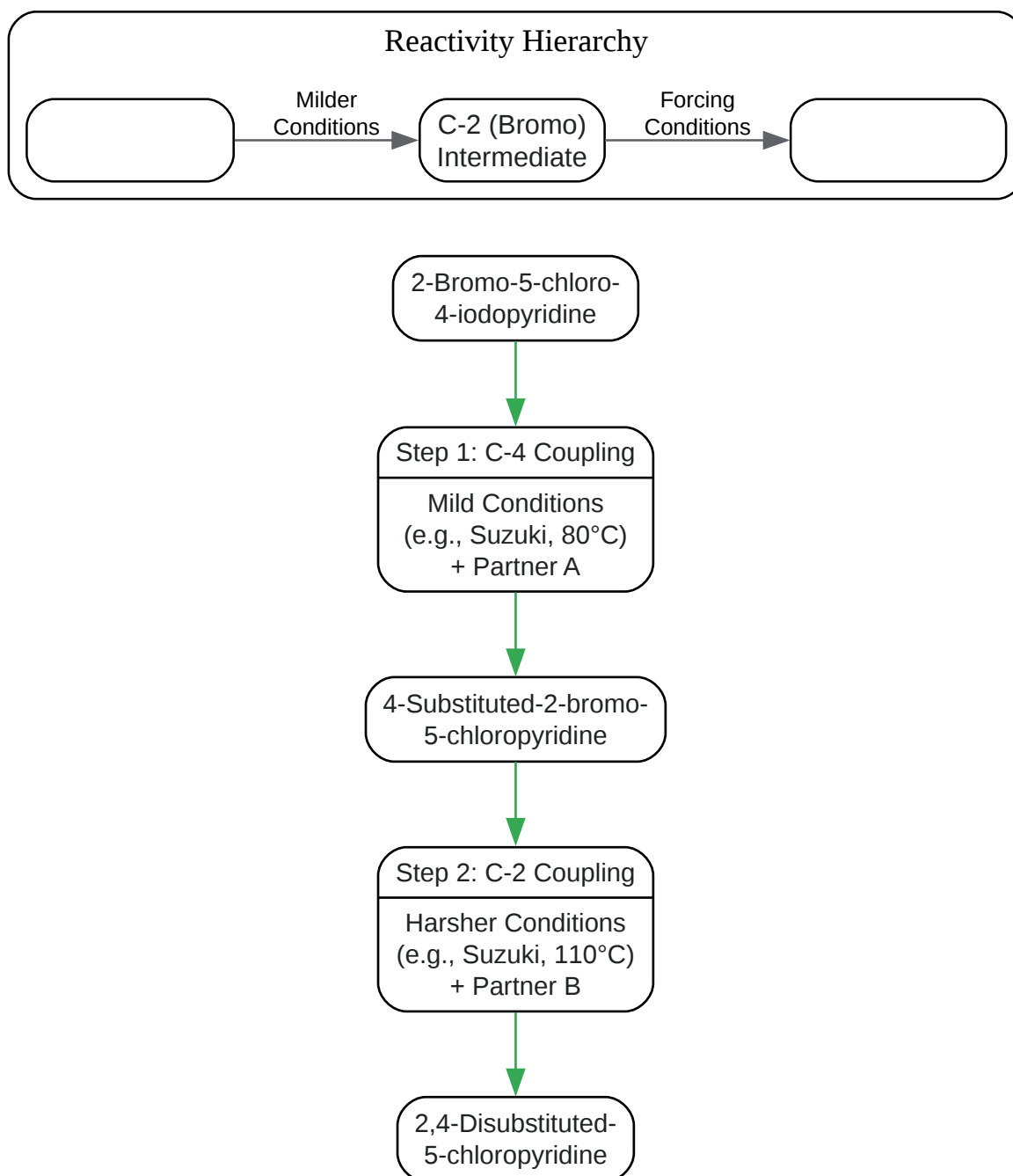
Frequently Asked Questions (FAQs)

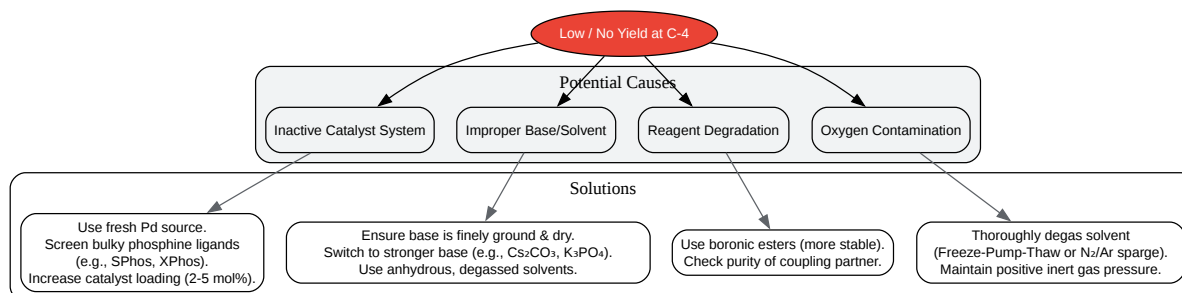
Q1: What is the expected order of reactivity for the halogen sites on 2-bromo-5-chloro-4-iodopyridine?

The reactivity of the carbon-halogen (C-X) bonds in palladium-catalyzed cross-coupling reactions is inversely related to the bond dissociation energy. For **2-bromo-5-chloro-4-iodopyridine**, the established order of reactivity is:

C-I (Position 4) > C-Br (Position 2) > C-Cl (Position 5)[1][2]

This predictable hierarchy is the cornerstone of any selective functionalization strategy. The weaker C-I bond will undergo oxidative addition to a Pd(0) catalyst under much milder conditions than the C-Br bond, while the C-Cl bond is the most robust and requires the most forcing conditions to react.^{[1][3]}





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References

- 1. fiveable.me [fiveable.me]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
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